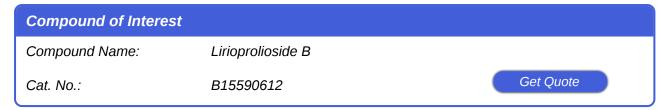


Unveiling the Spectroscopic Signature of Lirioprolioside B: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Lirioprolioside B**, a steroidal glycoside isolated from the subterranean parts of Liriope spicata var. prolifera. The structural elucidation of this natural product was achieved through a combination of advanced spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). This document compiles the key spectroscopic data and the experimental methodologies employed in its characterization, presenting them in a clear and accessible format for researchers in natural product chemistry, pharmacology, and drug discovery.

Mass Spectrometry (MS) Data

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was instrumental in determining the molecular formula of **Lirioprolioside B**.

Table 1: Mass Spectrometry Data for Lirioprolioside B

Parameter	Observed Value	Deduced Molecular Formula
[M+Na]+	Data not available in search results	C41H64O13Na



Experimental Protocol: Mass Spectrometry

High-resolution mass spectra were acquired using an electrospray ionization (ESI) source. The sample was dissolved in a suitable solvent, typically methanol or a mixture of methanol and water, and introduced into the mass spectrometer. The instrument was operated in positive ion mode to observe the sodium adduct ion ([M+Na]+).

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The structural backbone and stereochemistry of **Lirioprolioside B** were elucidated through extensive 1D and 2D NMR experiments. The ¹H and ¹³C NMR chemical shifts were assigned based on COSY, HSQC, and HMBC correlations.

¹H NMR Spectroscopic Data

Table 2: ¹H NMR Spectroscopic Data for Lirioprolioside B (in C₅D₅N)

Position	δΗ (ррт)	Multiplicity	J (Hz)
Aglycone			
1	Data not available		
	Data not available	-	
Sugar Moieties		-	
Rha-1'	Data not available		
Fuc-1"	Data not available	-	
	Data not available	-	

¹³C NMR Spectroscopic Data

Table 3: ¹³C NMR Spectroscopic Data for Lirioprolioside B (in C₅D₅N)



Position	δС (ррт)
Aglycone	
1	Data not available
	Data not available
Sugar Moieties	
Rha-1'	Data not available
Fuc-1"	Data not available
	Data not available

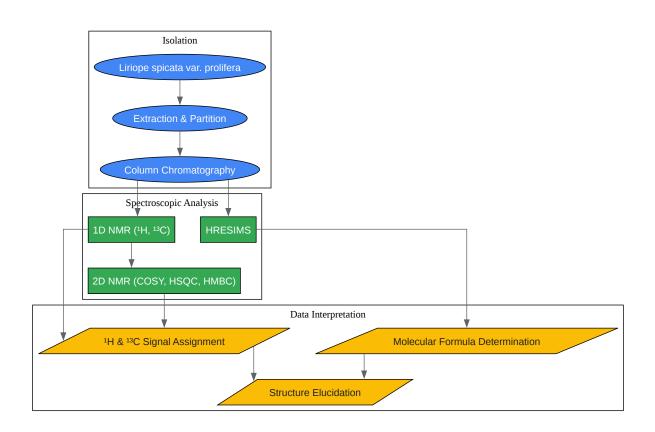
Experimental Protocol: NMR Spectroscopy

NMR spectra were recorded on a high-field spectrometer. The sample was dissolved in deuterated pyridine (C_5D_5N), and chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent signal. Standard pulse sequences were used to acquire 1H , ^{13}C , COSY, HSQC, and HMBC spectra.

Structural Elucidation Workflow

The process of determining the structure of **Lirioprolioside B** involved a logical sequence of spectroscopic analysis.





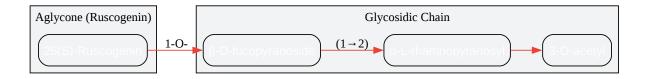
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Caption: Workflow for the isolation and structural elucidation of Lirioprolioside B.

Chemical Structure



The comprehensive analysis of the spectroscopic data led to the unambiguous identification of **Lirioprolioside B** as 25(S)-ruscogenin 1-O-[3-O-acetyl-alpha-L-rhamnopyranosyl(1-->2)]-beta-D-fucopyranoside.[1]



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Caption: Schematic representation of the chemical structure of Lirioprolioside B.

This guide serves as a foundational resource for researchers working with **Lirioprolioside B**, providing the essential spectroscopic data and methodologies for its identification and further investigation. The detailed NMR and MS data are critical for quality control, dereplication studies, and as a basis for understanding its structure-activity relationships.

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References

- 1. Steroidal glycosides from the subterranean parts of Liriope spicata var. prolifera PubMed [pubmed.ncbi.nlm.nih.gov]
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